

Operational Guide: Safe Disposal of 1-(Bromomethyl)-4-propyl-trans-cyclohexane

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Compound of Interest

Compound Name: 1-(Bromomethyl)-4-propyl-trans-cyclohexane

CAS No.: 71458-12-3

Cat. No.: B3151534

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Executive Summary & Hazard Characterization

1-(Bromomethyl)-4-propyl-trans-cyclohexane is a primary alkyl bromide commonly utilized as an intermediate in the synthesis of liquid crystals and pharmaceutical compounds. Unlike simple solvents, this molecule possesses alkylating capabilities, meaning it can transfer its alkyl group to biomolecules (DNA/proteins), posing a potential mutagenic risk.

Effective disposal requires strict adherence to Halogenated Waste protocols. Improper disposal (e.g., mixing with non-halogenated solvents or drain disposal) creates severe downstream hazards, including the formation of dioxins during incineration and the poisoning of catalytic oxidizers in municipal waste treatment systems.

Table 1: Chemical Identity & Waste Classification

Parameter	Specification
Chemical Name	1-(Bromomethyl)-4-propyl-trans-cyclohexane
CAS Number	91175-02-9 (Generic/Isomer specific)
Functional Class	Primary Alkyl Halide / Cycloalkane Derivative
Physical State	Liquid (Colorless to pale yellow)
Primary Hazards	Skin/Eye Irritant, Combustible, Alkylating Agent
RCRA Status	D001 (Ignitable - verify flash point), Halogenated Organic
Incompatibility	Strong Oxidizers, Strong Bases, Magnesium/Lithium (Grignard formation)

Pre-Disposal Assessment: The "Segregation Imperative"

Before handling waste, you must establish a segregation boundary. The presence of the bromine atom dictates the disposal pathway.

The Causality of Segregation

Why not the general organic waste bin? Most laboratories maintain "General Organic" (Non-Halogenated) and "Halogenated" waste streams.

- **Calorific Value vs. Toxicity:** Non-halogenated waste is often used as fuel blending for cement kilns. Halogenated waste (like this compound) cannot be used this way because burning it generates Hydrogen Bromide (HBr) and potentially brominated dioxins.
- **Cost Impact:** Halogenated waste disposal is significantly more expensive (often 3-5x) because it requires high-temperature incineration with specific scrubbers. Contaminating a 20L drum of non-halogenated solvent with 50mL of this bromide reclassifies the entire drum as halogenated.

Step-by-Step Disposal Protocol

Phase 1: Personal Protective Equipment (PPE)

- Gloves: Nitrile (double-gloved) or Silver Shield/Laminate (for prolonged handling). Alkyl bromides can permeate standard latex rapidly.
- Eye Protection: Chemical splash goggles.
- Respiratory: Fume hood handling is mandatory.

Phase 2: Waste Container Selection

- Material: High-Density Polyethylene (HDPE) or Borosilicate Glass.
 - Avoid: Metal containers (steel/aluminum) if the waste is potentially acidic (hydrolysis of the bromide can release HBr, corroding metal).
- Headspace: Leave at least 10% headspace to accommodate thermal expansion.

Phase 3: The Transfer & Labeling Workflow

- pH Check (Self-Validating Step): Before capping, check the pH of the waste mixture using a dipstick.
 - If Acidic (pH < 4): Neutralize carefully with Sodium Bicarbonate (NaHCO_3) to prevent pressure buildup from off-gassing inside the waste container.
- Transfer: Pour the chemical into the container designated "HALOGENATED ORGANIC WASTE."
- Labeling:
 - Must list the full chemical name: **1-(Bromomethyl)-4-propyl-trans-cyclohexane**.
 - Check hazard boxes: Flammable (if FP < 60°C), Toxic, and Irritant.
 - Add the constituent percentage if part of a mixture (e.g., "5% in Dichloromethane").

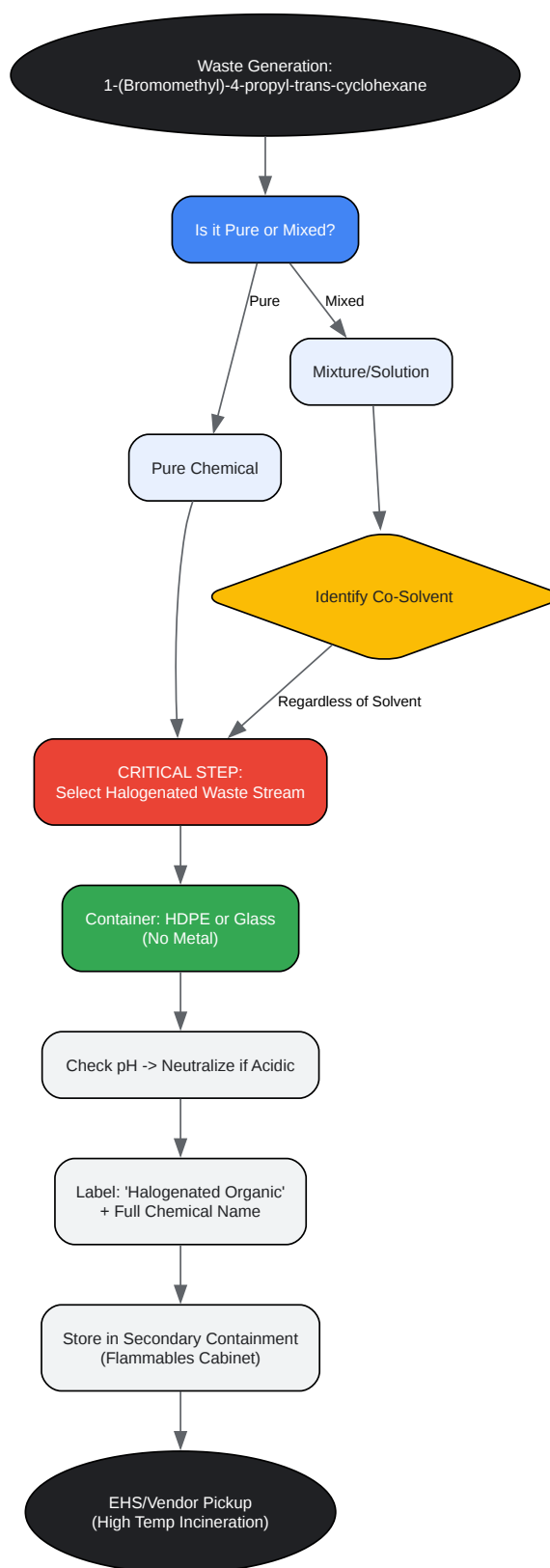
Phase 4: Chemical Deactivation (Optional - For Trace Residues)

For empty bottles or trace glassware residues, chemical quenching destroys the alkylating potential before cleaning.

- Quench Solution: 10% Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) in water.
- Mechanism: The thiosulfate anion acts as a nucleophile, displacing the bromide in an $\text{S}_{\text{N}}2$ reaction to form a non-toxic Bunte salt.
- Procedure: Rinse glassware with the quench solution, let stand for 1 hour, then dispose of the rinsate into the Halogenated Waste stream.

Visualized Workflow: Decision Logic

The following diagram illustrates the critical decision nodes for disposing of **1-(Bromomethyl)-4-propyl-trans-cyclohexane**.



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Figure 1: Decision logic for the segregation and packaging of halogenated alkyl bromide waste.

Spill Contingency & Emergency Response

In the event of a spill outside the fume hood:

- Evacuate & Ventilate: The compound is a lachrymator (tear-inducing) and respiratory irritant. Clear the immediate area.^{[1][2]}
- PPE Upgrade: Do not attempt cleanup without proper respiratory protection (organic vapor cartridge) if vapors are strong.
- Absorbent Selection:
 - USE: Vermiculite, dry sand, or commercial "Solvent/Organic" spill pads.
 - DO NOT USE: Sawdust or paper towels. Alkyl halides can react with organic absorbents, and the flammability risk remains.
- Disposal of Spill Debris: All cleanup materials must be bagged, sealed, and labeled as Solid Hazardous Waste (Halogenated).

Regulatory Framework & Compliance

This protocol aligns with the following regulatory standards. Non-compliance can result in significant fines under the Resource Conservation and Recovery Act (RCRA).

- EPA RCRA 40 CFR 261.31: Definition of F-listed hazardous wastes (spent halogenated solvents). While this specific molecule may not be F-listed by name, mixing it with spent solvents often triggers this classification.
- EPA RCRA 40 CFR 261.21: Characteristic of Ignitability (D001).
- DOT 49 CFR 173.203: Packaging requirements for liquid hazardous materials.

References

- U.S. Environmental Protection Agency (EPA). Criteria for Listing Hazardous Waste (40 CFR § 261.11). Retrieved from [\[Link\]\[2\]\[3\]\[4\]\[5\]](#)

- National Institutes of Health (PubChem). 1-Bromo-4-propylcyclohexane Compound Summary. Retrieved from [[Link](#)]
- U.S. EPA. Best Management Practices for Laboratory Waste. Retrieved from [[Link](#)]

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